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Navigating the NITTP Application Process: A Technical Support Guide

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For researchers, scientists, and drug development professionals seeking to enhance their skills through the New Industrialisation and Technology Training Programme (**NITTP**), a rejected application can be a significant hurdle. This guide provides a comprehensive overview of the common reasons for rejection, a step-by-step troubleshooting process, and a detailed FAQ section to assist you in successfully securing training grants.

Troubleshooting Guide: What to Do If Your NITTP Application is Rejected

If your company's application for an **NITTP** training grant has been unsuccessful, it is crucial to systematically review the application and understand the potential reasons for rejection before considering an appeal or re-application.

Step 1: Analyze the Rejection Notice

The first step is to carefully review the rejection notice provided by the **NITTP** Secretariat. While it may not always provide exhaustive detail, it should indicate the primary grounds for the decision.

Step 2: Review Your Application Against Key Criteria

A significant number of rejections stem from a failure to meet the core eligibility and program requirements. Conduct a thorough internal audit of your submitted application, paying close attention to the following areas.



Common Pitfalls in **NITTP** Applications:



Category	Common Reasons for Rejection	Recommended Action
Company Eligibility	The company is not registered in Hong Kong under the Business Registration Ordinance (Cap. 310)[1][2].	Ensure your company's registration is current and accurately reflected in the application.
The company is a government or government-subvented organization[1][2].	Confirm that your organization does not fall under these categories.	
Employee Eligibility	The nominated employee is not a Hong Kong permanent resident[1][2].	Verify the residency status of the proposed trainee.
The employee is not a full-time staff member[1].	The program is intended for the training of full-time employees.	
The employee lacks the necessary background or experience for the proposed advanced technology training[1][2].	The application should clearly articulate the employee's existing expertise and how the training will build upon it.	-
Training Course Relevance	The technology covered in the training is not considered "advanced" or is already widely adopted in Hong Kong[1][2][3] [4].	Provide evidence and a strong justification for the advanced nature of the technology and its limited current use in the local industry.
The application fails to demonstrate how the adoption of the technology will benefit the Hong Kong economy and contribute to "New Industrialisation"[1][2][4][5].	Clearly outline the expected impact of the training on your company's productivity, innovation, and competitiveness, and the broader economic benefits.	
Application Completeness	The application form is incomplete or contains	Meticulously review all sections of the application form



	inaccuracies.	for completeness and accuracy before submission.
Required supporting documents are missing or not in the correct format.	Double-check the list of required documents and ensure they are correctly prepared and attached.	
Procedural Errors	The application was submitted after the deadline. Late applications may not be processed.	Be mindful of all submission deadlines.

Step 3: The Appeals Process

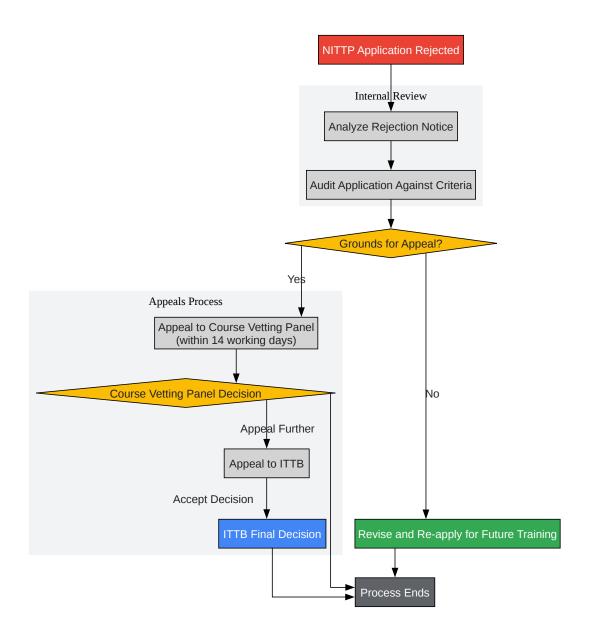
If, after a thorough review, you believe the rejection was based on a misinterpretation of your application or that you have compelling new information to present, you may consider an appeal.

Experimental Protocol for Filing an Appeal:

- Initiate the Appeal: An appeal must be submitted in writing to the Convenor of the Course Vetting Panel, via the NITTP Secretariat.
- Timing is Critical: The appeal must be lodged within 14 working days of receiving the rejection notice.
- First-Level Review: The Course Vetting Panel will review the appeal and communicate its decision in writing.
- Second-Level Appeal (if necessary): If you are dissatisfied with the Course Vetting Panel's decision, a further appeal can be made in writing to the Innovation and Technology Training Board (ITTB).
- Final Decision: The ITTB will consider the appeal and its decision is final.

Logical Workflow for a Rejected NITTP Application





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Caption: Troubleshooting and appeals workflow for a rejected **NITTP** application.



Frequently Asked Questions (FAQs)

Q1: Can an individual researcher or scientist apply for NITTP funding?

A1: No, applications for **NITTP** training grants must be submitted by a company registered in Hong Kong. The program is designed to subsidize companies for training their employees.

Q2: What is the definition of "advanced technology" under the **NITTP**?

A2: The **NITTP** supports training in technologies that are advanced in nature and not yet widely adopted in Hong Kong[1][2][3][4][5]. The application should provide a strong justification for the novelty and potential impact of the technology in the local context.

Q3: Our application was rejected because the training was deemed "widely adopted." How can we contest this?

A3: In your appeal, you would need to provide strong evidence to the contrary. This could include market analysis, expert opinions, or data demonstrating the limited penetration of the technology within your specific industry sector in Hong Kong.

Q4: What is the funding model for the **NITTP**?

A4: The **NITTP** subsidizes local companies on a 1:1 matching basis for their staff to be trained in advanced technologies.

Q5: Is there a limit to the number of employees a company can apply for training for?

A5: There is no limit on the number of eligible trainees from each company for a specific training course. However, each trainee is only eligible to participate in one **NITTP**-funded course per financial year.

Q6: Can we apply for funding for a training course that has already started?

A6: No, applications for training grants must be submitted at least five weeks before the commencement of the course.

Q7: What are the key vetting criteria for a training course proposal?



A7: The Course Vetting Panel will assess whether the technologies involved are advanced in nature, if the adoption of these technologies will benefit the Hong Kong economy, and the effectiveness of the technology transfer.

By understanding the common reasons for rejection and the established appeals process, researchers and their employers can better navigate the **NITTP** application system and increase their chances of securing valuable training opportunities.

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